

# Proper Disposal of COH-SR4: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: COH-SR4

Cat. No.: B1682623

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Essential safety and logistical information for the proper handling and disposal of the investigational compound **COH-SR4** (1,3-bis(3,5-dichlorophenyl) urea) is critical for maintaining a safe laboratory environment and ensuring regulatory compliance. This guide provides detailed procedural steps for researchers, scientists, and drug development professionals.

**COH-SR4**, an AMPK activator with potential applications in metabolic disease and cancer research, requires careful management throughout its lifecycle in the laboratory, including its ultimate disposal. Adherence to these protocols is vital to mitigate any potential environmental or health impacts.

## Safety and Hazard Information

Based on available safety data for 1,3-bis(3,5-dichlorophenyl) urea and structurally related compounds, the following is a summary of key hazard information.

Hazard Category	Description	Precautionary Statements
Acute Oral Toxicity	Harmful if swallowed.	Do not eat, drink or smoke when using this product. Wash hands thoroughly after handling. If swallowed, seek medical attention.[1]
Eye Irritation	Causes serious eye irritation.	Wear eye protection. If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1]
Environmental Hazards	Potentially toxic to aquatic life.	Avoid release to the environment.[2]

## Experimental Protocols for Disposal

The proper disposal of **COH-SR4** should be managed as a regulated chemical waste stream. The following step-by-step methodology ensures safe handling and compliance.

### 1. Waste Identification and Segregation:

- Treat all solid **COH-SR4** waste and any materials grossly contaminated with it (e.g., weighing boats, contaminated gloves) as hazardous chemical waste.
- Segregate **COH-SR4** waste from other laboratory waste streams such as sharps, biological waste, and liquid waste.
- Do not mix **COH-SR4** with incompatible chemicals.

### 2. Containerization:

- Use a dedicated, leak-proof, and clearly labeled waste container for solid **COH-SR4** waste. The container should be made of a material compatible with the chemical, such as high-

density polyethylene (HDPE).

- For solutions of **COH-SR4** dissolved in a solvent, the entire solution should be disposed of as hazardous waste, with the disposal protocol dictated by the hazards of the solvent.

### 3. Labeling:

- Label the waste container with "Hazardous Waste," the full chemical name "1,3-bis(3,5-dichlorophenyl) urea," the CAS number "73439-19-7," and the approximate quantity.
- Include the date of waste accumulation and the name and contact information of the generating laboratory.

### 4. Storage:

- Store the sealed waste container in a designated and secure satellite accumulation area within the laboratory.
- Ensure the storage area is well-ventilated and away from sources of ignition or incompatible materials.

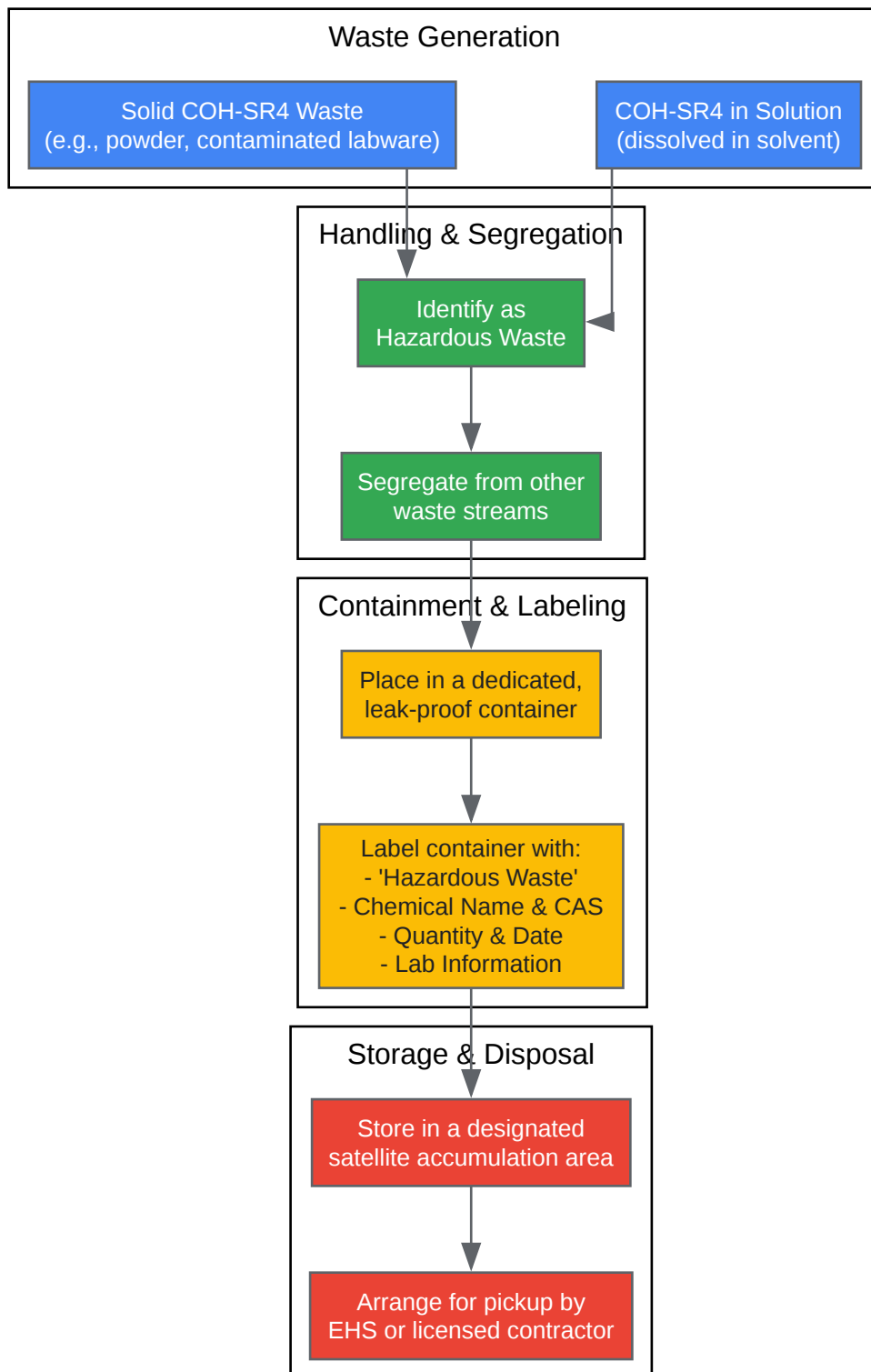
### 5. Final Disposal:

- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.
- Never dispose of **COH-SR4** down the drain or in the regular trash.<sup>[3][4]</sup>

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **COH-SR4**.

## COH-SR4 Disposal Workflow

[Click to download full resolution via product page](#)Caption: Workflow for the proper disposal of **COH-SR4**.

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